

Pharmacological Properties of Eupatilin: A Technical Guide

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Compound of Interest

Compound Name: *Eupatilin*

Cat. No.: *B1662920*

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Introduction

Eupatilin (5,7-dihydroxy-3',4',6-trimethoxyflavone) is a naturally occurring flavonoid predominantly found in *Artemisia* species.[1][2] This bioactive compound has garnered significant attention within the scientific community for its diverse and potent pharmacological activities, including anti-inflammatory, anti-cancer, antioxidant, and gastroprotective effects.[2][3] Preclinical studies have demonstrated its potential in treating a range of conditions such as gastritis, inflammatory bowel disease (IBD), and various types of cancer.[1][3] This technical guide provides an in-depth overview of the pharmacological properties of **Eupatilin**, with a focus on its mechanisms of action, supported by quantitative data and detailed experimental protocols. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Anti-inflammatory Properties

Eupatilin exerts significant anti-inflammatory effects by modulating key signaling pathways and reducing the production of pro-inflammatory mediators.[3][4] Its mechanisms of action primarily involve the inhibition of the NF- κ B and MAPK signaling pathways.[2][3]

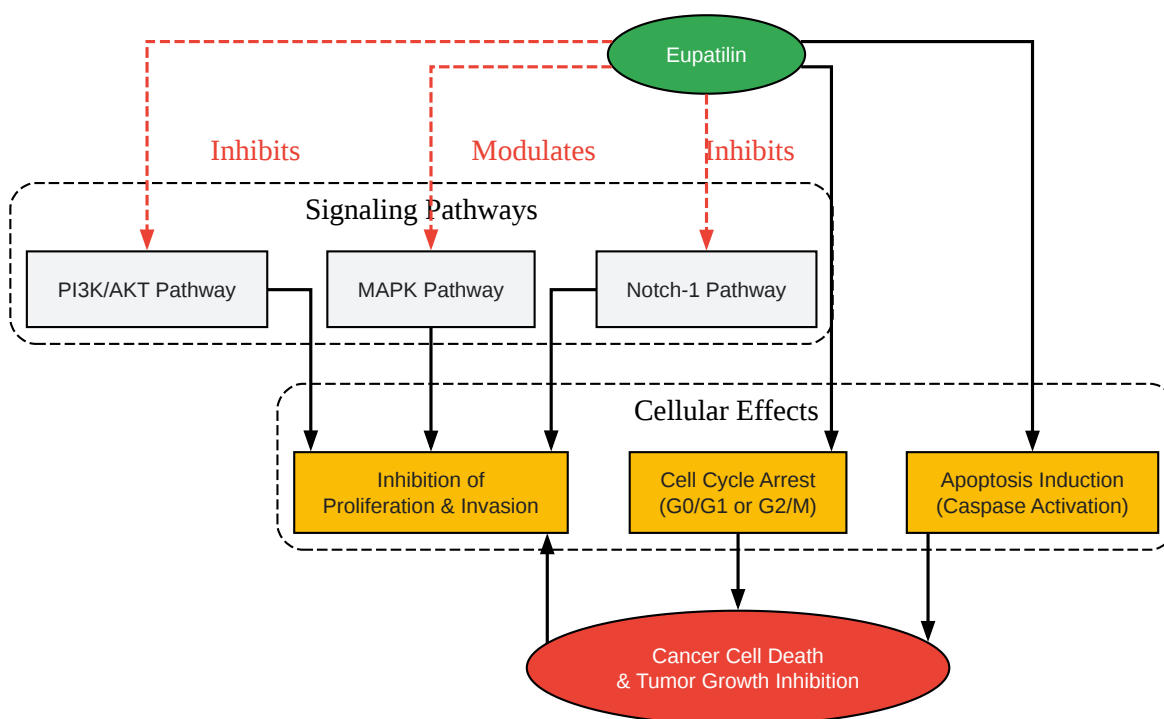
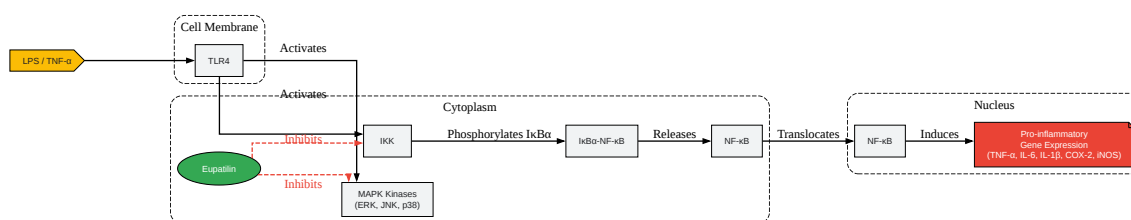
Mechanism of Action

Eupatilin has been shown to suppress the activation of Nuclear Factor-kappa B (NF- κ B), a critical transcription factor in the inflammatory response.[1][4] By inhibiting the phosphorylation and degradation of I κ B α , **Eupatilin** prevents the nuclear translocation of NF- κ B, thereby downregulating the expression of pro-inflammatory cytokines such as TNF- α , IL-1 β , and IL-6.[3][4] Additionally, **Eupatilin** modulates the Mitogen-Activated Protein Kinase (MAPK) pathway, including ERK, JNK, and p38 MAPK, which are also involved in the inflammatory cascade.[2][3]

Quantitative Data: Anti-inflammatory Activity

Model	Parameter	Result	Reference
Croton-oil-induced dermatitis (mouse ear)	Edema Inhibition (ID50)	0.28 μ mol/cm ²	[5]
Croton-oil-induced dermatitis (mouse ear)	Granulocyte Infiltration Inhibition	32% at 0.30 μ mol/cm ²	[5]
LPS-stimulated RAW264.7 macrophages	NO Production Inhibition	Significant reduction	[2]
LPS-stimulated RAW264.7 macrophages	IL-6 Production Inhibition	Significant reduction	[2]

Signaling Pathway Diagram: Anti-inflammatory Action



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